

(+)-3-(Trifluoroacetyl)camphor physical properties boiling point density.

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Technical Guide: Physical Properties of (+)-3-(Trifluoroacetyl)camphor

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **(+)-3-(Trifluoroacetyl)camphor**, a versatile fluorinated camphor derivative. Its unique structure and properties make it a valuable intermediate in the synthesis of pharmaceuticals and other specialty chemicals.^[1] This document focuses on its boiling point and density, presenting quantitative data, detailed experimental protocols for their determination, and workflow visualizations to aid in laboratory practice.

Core Physical Properties

(+)-3-(Trifluoroacetyl)camphor is typically a colorless to slightly pink-orange liquid at room temperature.^{[1][2]} Key physical data are summarized below.

Data Summary

Property	Value	Conditions
Boiling Point	100 - 101 °C	at 16 mmHg
Density	1.172 g/mL	at 25 °C
Molecular Formula	C ₁₂ H ₁₅ F ₃ O ₂	
Molecular Weight	248.24 g/mol	
Refractive Index	n _{20/D} 1.451	

Data sourced from multiple chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols

Accurate determination of physical properties is critical for reaction planning, process scale-up, and quality control. The following sections detail the methodologies for measuring the boiling point and density of **(+)-3-(Trifluoroacetyl)camphor**.

Boiling Point Determination (Micro-scale Method)

The boiling point of **(+)-3-(Trifluoroacetyl)camphor** is reported at reduced pressure, indicating that the compound may degrade or oxidize at its atmospheric boiling point. Therefore, a vacuum distillation or a micro-scale method is appropriate. The Thiele tube method is a reliable micro-scale technique.

Objective: To determine the boiling point of a small sample of **(+)-3-(Trifluoroacetyl)camphor**.

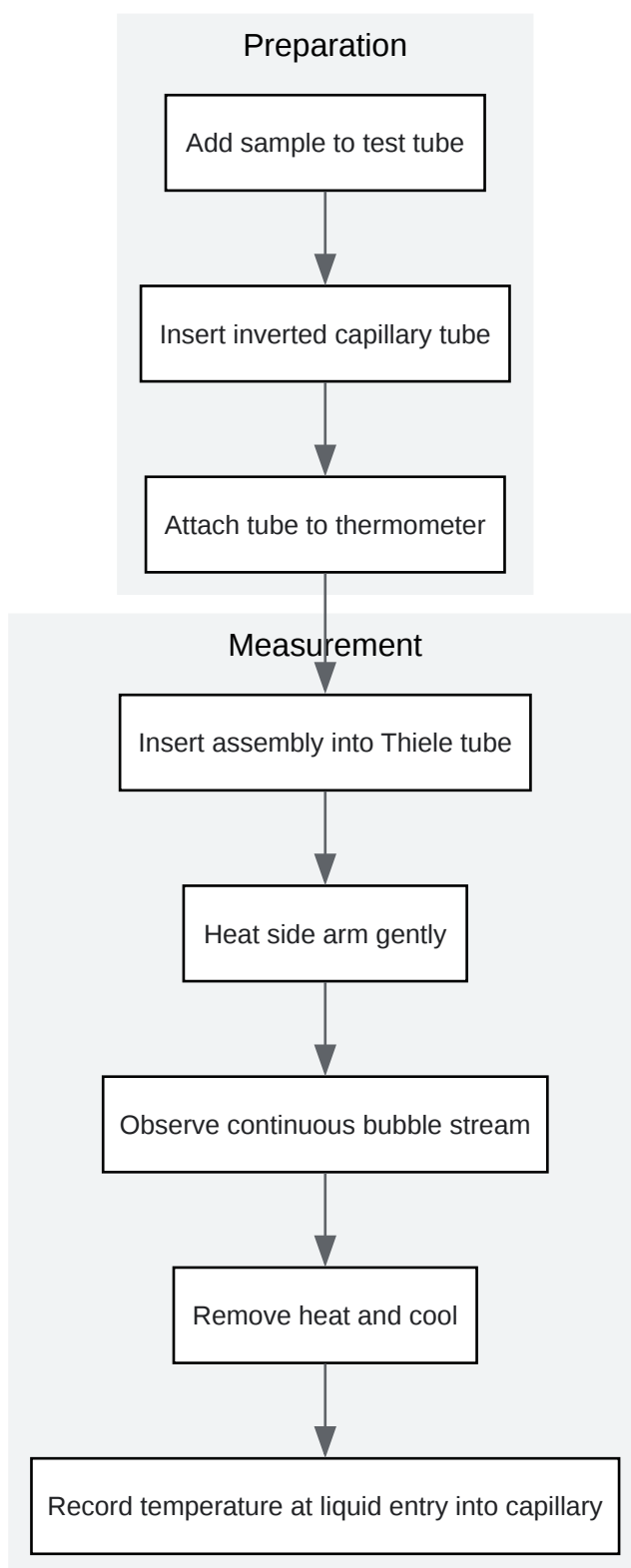
Materials:

- Thiele tube
- High-boiling mineral oil
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)

- Rubber band or wire for attachment
- Bunsen burner or other heat source
- **(+)-3-(Trifluoroacetyl)camphor** sample

Procedure:

- **Sample Preparation:** Add a small amount (approx. 0.5 mL) of **(+)-3-(Trifluoroacetyl)camphor** into the small test tube.
- **Capillary Insertion:** Place the capillary tube into the test tube with the open end down.
- **Assembly:** Attach the test tube to the thermometer using a rubber band. The bottom of the test tube should be aligned with the thermometer bulb.
- **Heating:** Insert the assembly into the Thiele tube filled with mineral oil. The sample should be positioned in the main body of the tube.
- **Observation:** Gently heat the side arm of the Thiele tube. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- **Equilibrium:** Continue heating until a continuous and rapid stream of bubbles is observed.
- **Cooling and Measurement:** Remove the heat source. The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.



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Caption: Workflow for Boiling Point Determination.

Density Determination (Pycnometer Method)

The density of a liquid can be determined with high precision using a pycnometer, which is a glass flask with a specific, accurately known volume.

Objective: To accurately determine the density of **(+)-3-(Trifluoroacetyl)camphor** at a specified temperature.

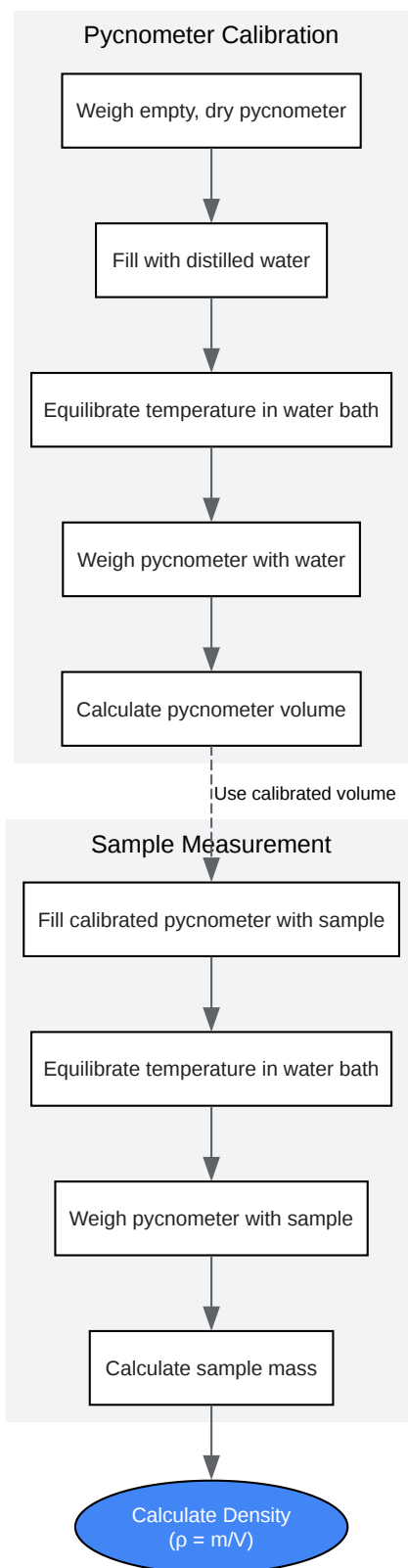
Materials:

- Pycnometer (e.g., 10 mL or 25 mL) with a stopper containing a capillary bore
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic water bath
- Distilled water (degassed)
- Acetone or other suitable solvent for cleaning
- **(+)-3-(Trifluoroacetyl)camphor** sample

Procedure:

- Calibration of Pycnometer:
 - Thoroughly clean and dry the pycnometer and its stopper.
 - Weigh the empty, dry pycnometer (m_{pyc}).
 - Fill the pycnometer with distilled water and insert the stopper, allowing excess water to exit through the capillary.
 - Place the filled pycnometer in the thermostatic water bath set to the desired temperature (e.g., 25.0 °C) until thermal equilibrium is reached.
 - Remove the pycnometer, carefully dry the exterior, and weigh it ($m_{\text{pyc}+\text{water}}$).
 - Calculate the mass of the water ($m_{\text{water}} = m_{\text{pyc}+\text{water}} - m_{\text{pyc}}$).

- Determine the exact volume of the pycnometer using the known density of water at that temperature ($V = m_{\text{water}} / \rho_{\text{water}}$).
- Measurement of Sample Density:
 - Empty, clean, and dry the calibrated pycnometer.
 - Fill the pycnometer with **(+)-3-(Trifluoroacetyl)camphor**.
 - Repeat the thermal equilibration and drying steps as done for water.
 - Weigh the pycnometer filled with the sample ($m_{\text{pyc+sample}}$).
 - Calculate the mass of the sample ($m_{\text{sample}} = m_{\text{pyc+sample}} - m_{\text{pyc}}$).
- Calculation:
 - Calculate the density of the sample using the formula: $\rho_{\text{sample}} = m_{\text{sample}} / V$.



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Caption: Workflow for Density Determination via Pycnometry.

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